

# Spectroscopic Profile of 4-Nitroresorcinol: A Technical Guide

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## Compound of Interest

Compound Name: 4-Nitrobenzene-1,3-diol

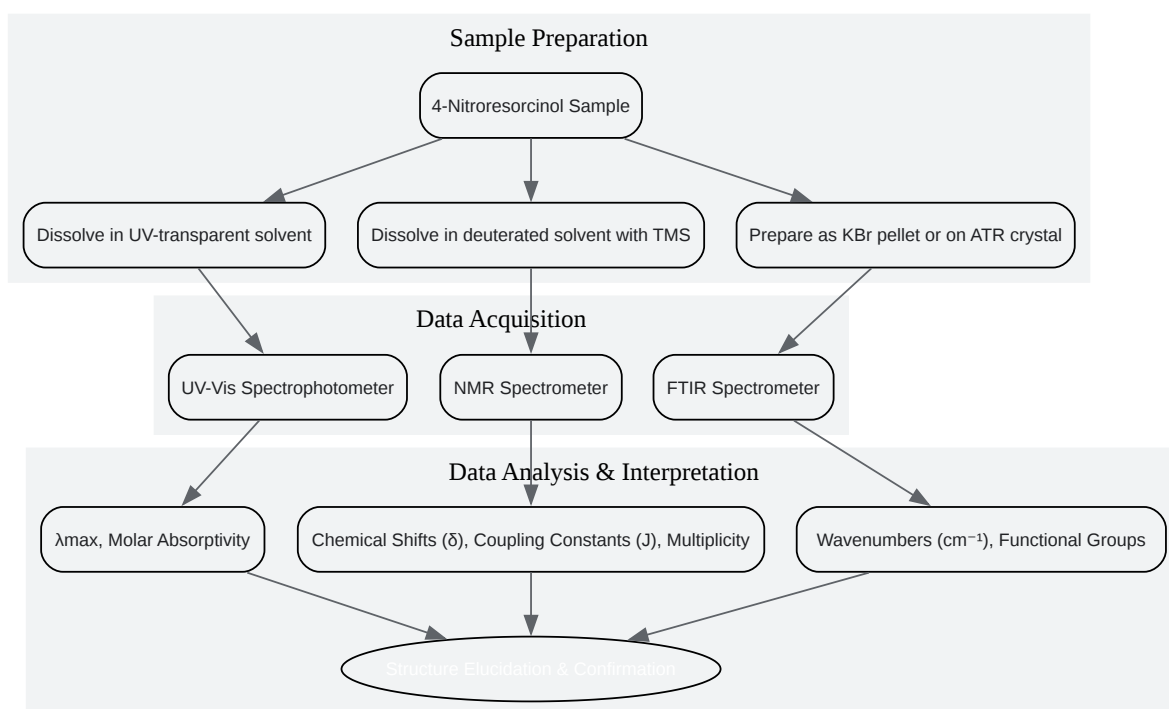
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This in-depth technical guide provides a comprehensive overview of the spectroscopic data for 4-nitroresorcinol, a key intermediate in various chemical syntheses. This document collates available Ultraviolet-Visible (UV-Vis), Nuclear Magnetic Resonance (NMR), and Infrared (IR) spectroscopic data, alongside detailed experimental protocols to aid in the characterization and analysis of this compound.

## Chemical Structure



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